

organometallic calcium adipate synthesis

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Compound Focus: Calcium adipate

CAS No.: 7486-40-0

Cat. No.: S599364

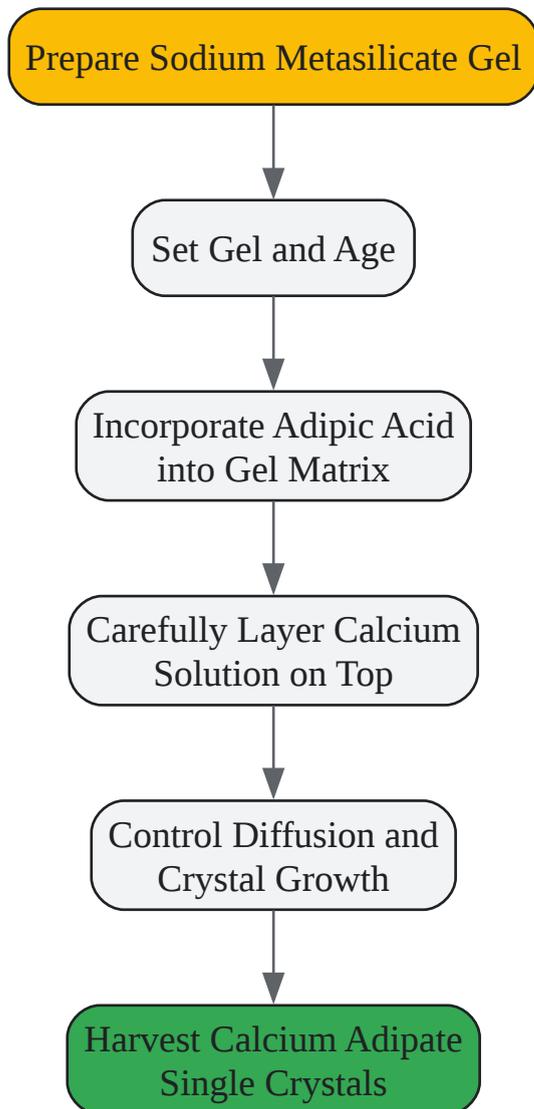
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Synthesis Methods for Calcium Adipate

The synthesis of **calcium adipate** can be approached through different routes, from simple neutralization to more controlled crystal growth techniques. The following table outlines the key methods.

Method	Description	Key Parameters / Conditions	Key Outcomes / Characteristics
Neutralization Reaction [1]	Reaction of adipic acid with a calcium source (e.g., hydroxide, oxide, carbonate). Precursors: Ca(OH) ₂ , CaO, or CaCO ₃ with adipic acid. Industrial Note: CaCO ₃ and CaO are more economical. Using CaCO ₃ releases CO ₂ . [1]	Most fundamental method; basis for other variations. [1]	Single Gel Diffusion [2] Grows single crystals using silica gel to control reactant diffusion. Gel Medium: Sodium metasilicate. Process: One reactant in gel, another diffuses into it. [2] Produces high-quality single crystals suitable for detailed structural and property analysis. [2] Solvothermal/Hydrothermal [3] [1] Reaction occurs in a sealed vessel at elevated temperature and pressure. Uses water or other solvents under autogenous pressure. [1] Can produce novel framework structures (MOFs) and highly ordered crystals. [3]

The single gel diffusion technique offers a controlled environment for growing high-quality crystals. The following diagram illustrates its general workflow.



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Workflow for single crystal growth via gel diffusion.

Characterized Properties of Calcium Adipate Crystals

Researchers have synthesized and analyzed **calcium adipate** crystals, revealing the following properties.

Property	Details	Source
Crystal System & Hydration	Triclinic system, often grown as a monohydrate : $\text{Ca}(\text{C}_6\text{H}_8\text{O}_4)\cdot\text{H}_2\text{O}$. [2]	[2]
Thermal Stability	Stable up to 103°C . Decomposes upon further heating. [2]	[2]
Spectroscopic Signatures (FTIR & Raman)	Peaks correspond to O-C-O bending, C-O stretching, etc., confirming the adipate structure. [2]	[2]
Optical Band Gap	Calculated at 5.3 eV , indicating it is a wide-bandgap material. [2]	[2]
Dielectric Properties	Dielectric constant and loss are frequency-dependent, typical of ionic solids. [2]	[2]

Key Considerations for Researchers

Based on the available literature, here are some critical points for professionals aiming to work with this compound.

- **Material vs. Drug Substance:** The studies focus on **calcium adipate** as a **material for crystal engineering and metal-organic frameworks (MOFs)** [3]. Its application as a direct pharmaceutical ingredient (e.g., as a calcium supplement) is not detailed in the sources I found. You would need to investigate its bioavailability, toxicity, and pharmacological profile separately.
- **Scaling Laboratory Methods:** While the **gel diffusion method** produces excellent crystals for research, it is not typically suited for large-scale industrial production due to long growth times and low volume. The **neutralization reaction** is more scalable, but process parameters (temperature, pH, concentration, stirring) must be optimized to control crystal size, morphology, and yield for your specific application [1].
- **Characterization is Crucial:** The provided property data is essential for identifying and confirming the successful synthesis of your product. Techniques like **PXRD (for phase identity)**, **TGA (for stability and hydration)**, and **FTIR (for functional groups)** should be standard in your analytical control strategy [2] [3].

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References

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